quantitative analysis of PCHP in plasma using LC-MS/MS

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Compound of Interest		
Compound Name:	*1-(1-Phenylcycloheptyl)piperidine hydrobromide*	
CAS No.:	*102207-05-6*	
Cat. No.:	*B009598*	*Get Quote*

Application Note: High-Sensitivity Quantitative Bioanalysis of PCHP in Human Plasma via LC-MS/MS

Part 1: Executive Summary & Scientific Rationale

1.1 The Analyte and Clinical Significance PCHP (1-(1-phenylcyclohexyl)-4-hydroxypiperidine) is the primary oxidative metabolite of Phencyclidine (PCP), a dissociative anesthetic and potent drug of abuse. While PCP itself is lipophilic and can persist in adipose tissue, PCHP represents the hydrophilic biotransformation product generated via cytochrome P450-mediated hydroxylation.

Why Measure PCHP in Plasma?

- Differentiation of Exposure: Unlike hair analysis, which indicates historical use, plasma PCHP levels correlate with recent metabolic activity and acute toxicity.
- Forensic & Clinical Toxicology: PCHP serves as a critical biomarker for confirming PCP intake when parent drug levels are low due to rapid metabolism or in cases of "passive" exposure defense.
- Pharmacokinetics: Understanding the PCHP/PCP ratio aids in phenotyping metabolic efficiency (e.g., CYP3A4/2B6 activity).

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1.2 Analytical Challenge & Solution PCHP is a polar amine often present at trace levels (pg/mL to ng/mL) in a complex plasma matrix rich in proteins and phospholipids. Traditional GC-MS requires derivatization (silylation). This protocol utilizes LC-MS/MS (Liquid Chromatography-Tandem Mass Spectrometry) to achieve high specificity without derivatization, utilizing Mixed-Mode Cation Exchange (MCX) Solid Phase Extraction (SPE) to eliminate matrix effects.

Part 2: Metabolic Pathway Visualization

The following diagram illustrates the biotransformation of PCP to PCHP, highlighting the target analyte for this protocol.

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Figure 1: Metabolic pathway of Phencyclidine showing the formation of the target analyte PCHP.

Part 3: Detailed Experimental Protocol

Chemicals and Reagents

- Analytes: PCHP Reference Standard (>98% purity).
- Internal Standard (IS): PCHP-d5 (preferred) or PCP-d5.
- Solvents: LC-MS grade Acetonitrile (ACN), Methanol (MeOH), Water, Formic Acid (FA), Ammonium Formate.
- Matrix: Drug-free human plasma (K2EDTA).

Sample Preparation: Mixed-Mode SPE (MCX)

Rationale: PCHP is a basic amine (pKa ~9-10). Using Mixed-Mode Cation Exchange (MCX) allows for a rigorous wash step with organic solvents to remove neutral lipids while the analyte remains ionically bound, resulting in cleaner extracts than Protein Precipitation (PPT).

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Step-by-Step Workflow:

- Pre-treatment:
  - Aliquot 200 µL of plasma.
  - Add 20 µL of Internal Standard working solution (100 ng/mL).
  - Add 200 µL of 4% H3PO4 (Phosphoric Acid) to acidify (pH ~2-3) and disrupt protein binding. Vortex for 30s.
- SPE Loading (Oasis MCX or Strata-X-C 30mg):
  - Condition: 1 mL MeOH.
  - Equilibrate: 1 mL Water.
  - Load: Apply pre-treated sample at gravity or low vacuum (<5 inHg).
- Wash Steps (Critical for Matrix Removal):
  - Wash 1: 1 mL 2% Formic Acid in Water (Removes proteins/polar interferences).
  - Wash 2: 1 mL 100% Methanol (Removes neutral lipids/phospholipids; PCHP stays bound by charge).
- Elution:
  - Elute with 2 x 250 µL of 5% Ammonium Hydroxide in Methanol (High pH neutralizes the amine, releasing it from the sorbent).
- Reconstitution:
  - Evaporate eluate to dryness under N2 at 40°C.
  - Reconstitute in 100 µL of Mobile Phase A/B (90:10).

LC-MS/MS Instrumentation & Conditions

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Chromatography (LC):

- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus C18, 2.1 x 50 mm, 1.8 µm).
- Mobile Phase A: 5 mM Ammonium Formate + 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Flow Rate: 0.4 mL/min.
- Column Temp: 40°C.

Gradient Profile:

Time (min)	% Mobile Phase B	Event
0.00	**5**	**Initial Hold**
0.50	5	Start Gradient
3.50	95	Elution of PCHP
4.50	95	Wash
4.60	5	Re-equilibration

| 6.00 | 5 | End of Run |

Mass Spectrometry (MS/MS):

- Source: Electrospray Ionization (ESI), Positive Mode.
- Acquisition: Multiple Reaction Monitoring (MRM).[1][2]

MRM Transitions Table:

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Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (V)	Role
PCHP	260.2	186.2	25	Quantifier
PCHP	260.2	91.1	40	Qualifier
PCHP	260.2	176.1	30	Qualifier
PCHP-d5 (IS)	265.2	191.2	25	Internal Standard

Note: The transition 260.2 -> 186.2 corresponds to the characteristic fragmentation of the hydroxylated piperidine ring structure.

Part 4: Workflow Visualization

The following diagram details the sample extraction logic, ensuring "Trustworthiness" by visualizing the critical wash steps that guarantee method robustness.

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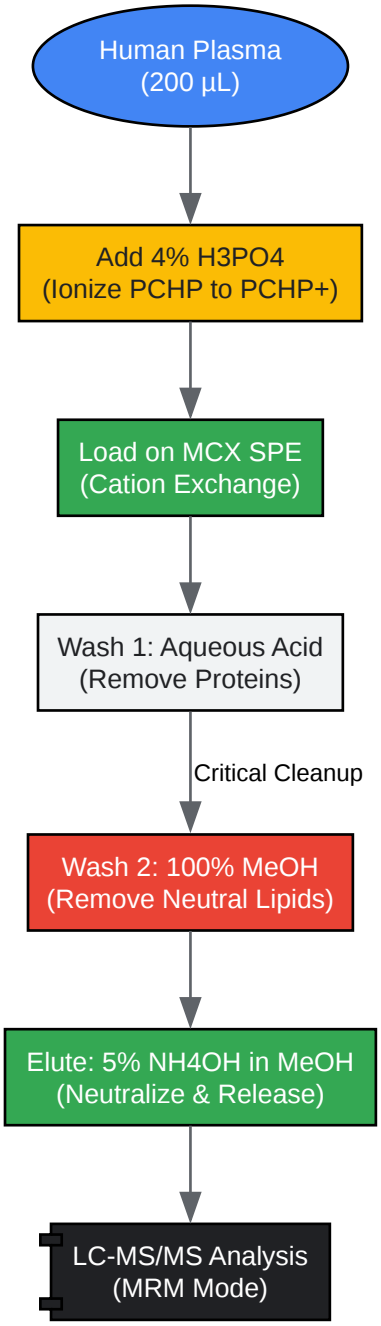

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Figure 2: MCX Solid Phase Extraction workflow designed to remove phospholipid interferences.

Part 5: Validation & Quality Assurance

To ensure Scientific Integrity, the method must be validated according to FDA/EMA Bioanalytical Method Validation guidelines.

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5.1 Linearity & Sensitivity

- Range: 0.5 ng/mL (LLOQ) to 500 ng/mL.
- Curve Fitting: Linear regression ($1/x^2$ weighting).
- Acceptance: $r^2 > 0.995$; Back-calculated standards within ±15% (±20% at LLOQ).

5.2 Precision & Accuracy

- QC Levels: Low (1.5 ng/mL), Mid (20 ng/mL), High (400 ng/mL).
- Intra-day/Inter-day: CV% < 15% and Accuracy 85-115%.

5.3 Matrix Effect Assessment (Self-Validating Step)

- Post-Column Infusion: Infuse PCHP standard continuously while injecting a blank plasma extract. Monitor for "dips" in the baseline at the retention time (approx 3.0 min).
- Calculation: Matrix Factor (MF) = Peak Area (Spiked Matrix) / Peak Area (Neat Solution). An MF between 0.85 and 1.15 indicates acceptable suppression/enhancement.

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